

Navigating the Synthesis of 7-Bromoquinolin-8-amine: A Technical Support Guide

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Compound of Interest

Compound Name: 7-Bromoquinolin-8-amine

CAS No.: 85656-65-1

Cat. No.: B1602045

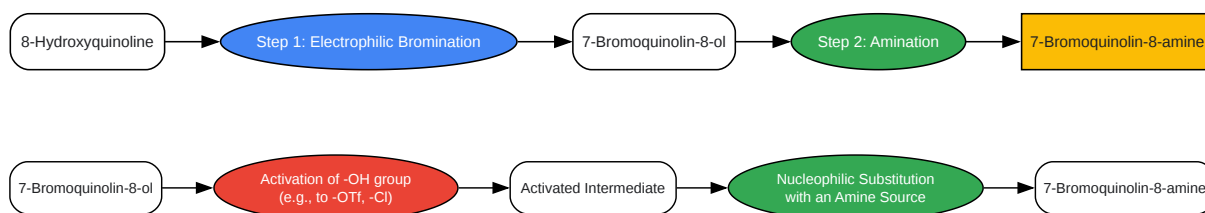
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For Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for the synthesis of **7-Bromoquinolin-8-amine**. As a Senior Application Scientist, I've designed this guide to provide you with in-depth, field-proven insights to navigate the common challenges encountered during the synthesis of this important quinoline derivative. This resource is structured as a series of troubleshooting guides and frequently asked questions (FAQs) to directly address the practical issues you may face at the bench.

I. Synthetic Strategy Overview & Key Challenges

The synthesis of **7-Bromoquinolin-8-amine** typically proceeds through a two-step sequence starting from the readily available 8-hydroxyquinoline. The primary challenges lie in achieving regioselective bromination and the subsequent efficient conversion of the hydroxyl group to an amine.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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